

A Technical Guide to Rupatadine-d4 Fumarate for Research Applications

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Compound of Interest

Compound Name: *Rupatadine-d4Fumarate*

Cat. No.: *B588019*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on Rupatadine-d4 Fumarate, a deuterated internal standard essential for the accurate quantification of Rupatadine in preclinical and clinical research. This document outlines key suppliers, technical specifications, experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS) based assays, and the biochemical pathways influenced by Rupatadine.

Sourcing and Specifications of Rupatadine-d4 Fumarate

Rupatadine-d4 Fumarate is a stable, isotopically labeled version of Rupatadine Fumarate, designed for use as an internal standard in quantitative analysis. Several reputable suppliers provide this compound for research laboratories.

Table 1: Key Suppliers of Rupatadine-d4 Fumarate for Research

| Supplier | Website | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Noted Purity | Availability |
|----------------------------------|--|--------------|--|----------------------------|----------------------------------|--|
| Simson Pharma Limited | simsonpharma.com | 1795153-63-7 | C ₃₀ H ₂₆ D ₄ C IN ₃ O ₄ | 536.05 | Certificate of Analysis provided | Custom Synthesis[1][2] |
| GlpBio | glpbio.com | 1795153-63-7 | C ₃₀ H ₂₆ D ₄ C IN ₃ O ₄ | 536.05 | >98.00% | Inquire |
| MedchemExpress | medchemexpress.com | 1795153-63-7 | C ₃₀ H ₂₆ D ₄ C IN ₃ O ₄ | 536.05 | Certificate of Analysis provided | Inquire |
| LGC Standards | lgcstandards.com | 1795153-63-7 | Not specified | Not specified | Certificate of Analysis provided | Inquire[3] |
| Toronto Research Chemicals (TRC) | trc-canada.com | 1795153-63-7 | Not specified | Not specified | Certificate of Analysis provided | Inquire |

Table 2: Physicochemical Properties of Rupatadine-d4 Fumarate

| Property | Value |
|-------------------|--|
| CAS Number | 1795153-63-7 |
| Molecular Formula | C ₃₀ H ₂₆ D ₄ ClN ₃ O ₄ |
| Molecular Weight | 536.05 g/mol [1][2] |
| Synonyms | UR-12592 D4 Fumarate |
| Appearance | White to off-white solid |
| Storage | -20°C for long-term storage |
| Solubility | Soluble in DMSO and Methanol |
| Isotopic Purity | Typically ≥98% (Consult Certificate of Analysis from the supplier for batch-specific data) |

Experimental Protocols

Rupatadine-d4 Fumarate is primarily utilized as an internal standard (IS) in LC-MS/MS methods for the pharmacokinetic analysis of Rupatadine. Below is a generalized protocol for its application.

Preparation of Stock and Working Solutions

- **Rupatadine-d4 Fumarate Stock Solution (1 mg/mL):** Accurately weigh and dissolve an appropriate amount of Rupatadine-d4 Fumarate in methanol or DMSO.
- **Working Internal Standard Solution (100 ng/mL):** Dilute the stock solution with a suitable solvent (e.g., 50:50 acetonitrile:water) to achieve the desired concentration for spiking into plasma samples.

Sample Preparation for Pharmacokinetic Studies

This protocol is a general guideline for plasma sample extraction.

- **Sample Collection:** Collect blood samples from study subjects at predetermined time points into tubes containing an anticoagulant (e.g., EDTA).

- Plasma Separation: Centrifuge the blood samples to separate the plasma.
- Protein Precipitation:
 - To 100 μ L of plasma sample, add 20 μ L of the Rupatadine-d4 Fumarate working internal standard solution.
 - Vortex briefly.
 - Add 300 μ L of acetonitrile to precipitate plasma proteins.
 - Vortex for 1-2 minutes.
- Centrifugation: Centrifuge the samples at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Sample Injection: Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical starting conditions that may require optimization based on the specific instrumentation used.

- LC Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 μ m).
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometry: Electrospray ionization (ESI) in positive ion mode.
- MRM Transitions:

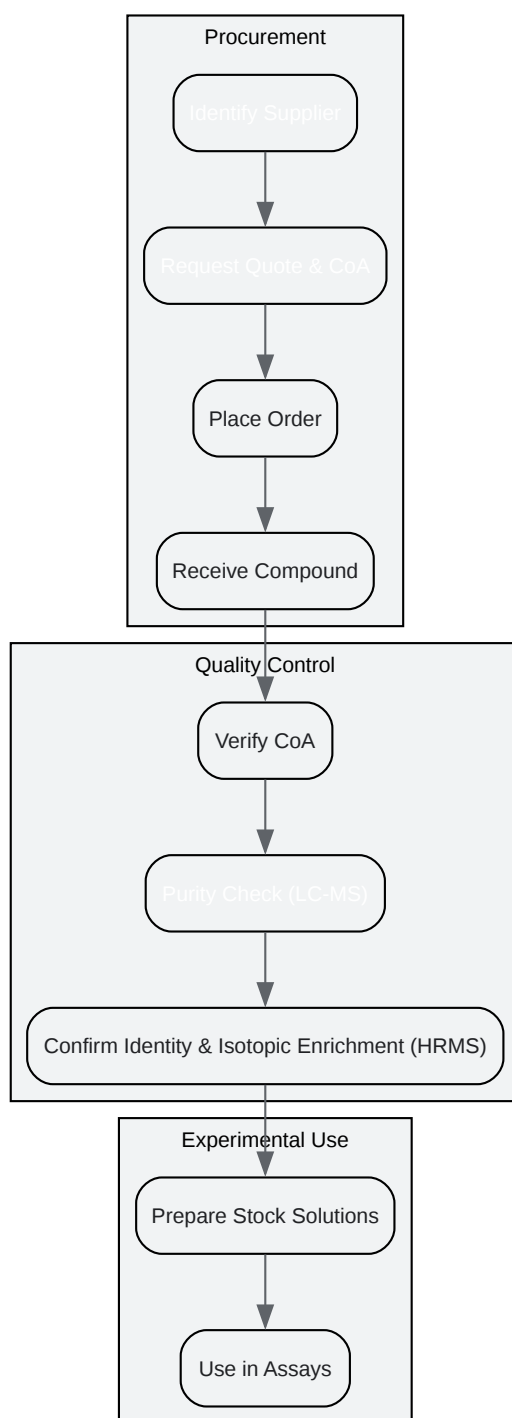
- Rupatadine: m/z 416.2 \rightarrow 309.1
- Rupatadine-d4: m/z 420.2 \rightarrow 313.1

Signaling Pathways and Mechanism of Action

Rupatadine is a second-generation antihistamine with a dual mechanism of action, acting as a potent antagonist of both the histamine H1 receptor and the platelet-activating factor (PAF) receptor.^[4] This dual antagonism contributes to its efficacy in treating allergic rhinitis and urticaria.

Procurement and QC Workflow

The following diagram illustrates a typical workflow for obtaining and verifying Rupatadine-d4 Fumarate for research use.

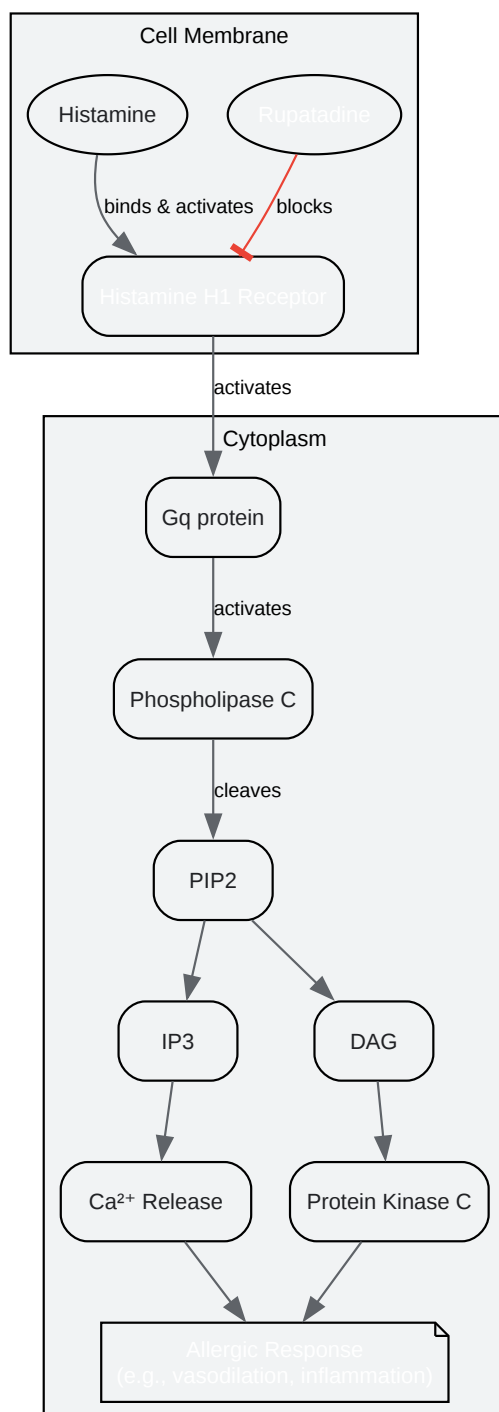


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Caption: Workflow for Rupatadine-d4 Fumarate procurement and quality control.

Histamine H1 Receptor Signaling Pathway

Rupatadine competitively inhibits the binding of histamine to the H1 receptor, a G-protein coupled receptor (GPCR). This action blocks the downstream signaling cascade that leads to allergic symptoms.

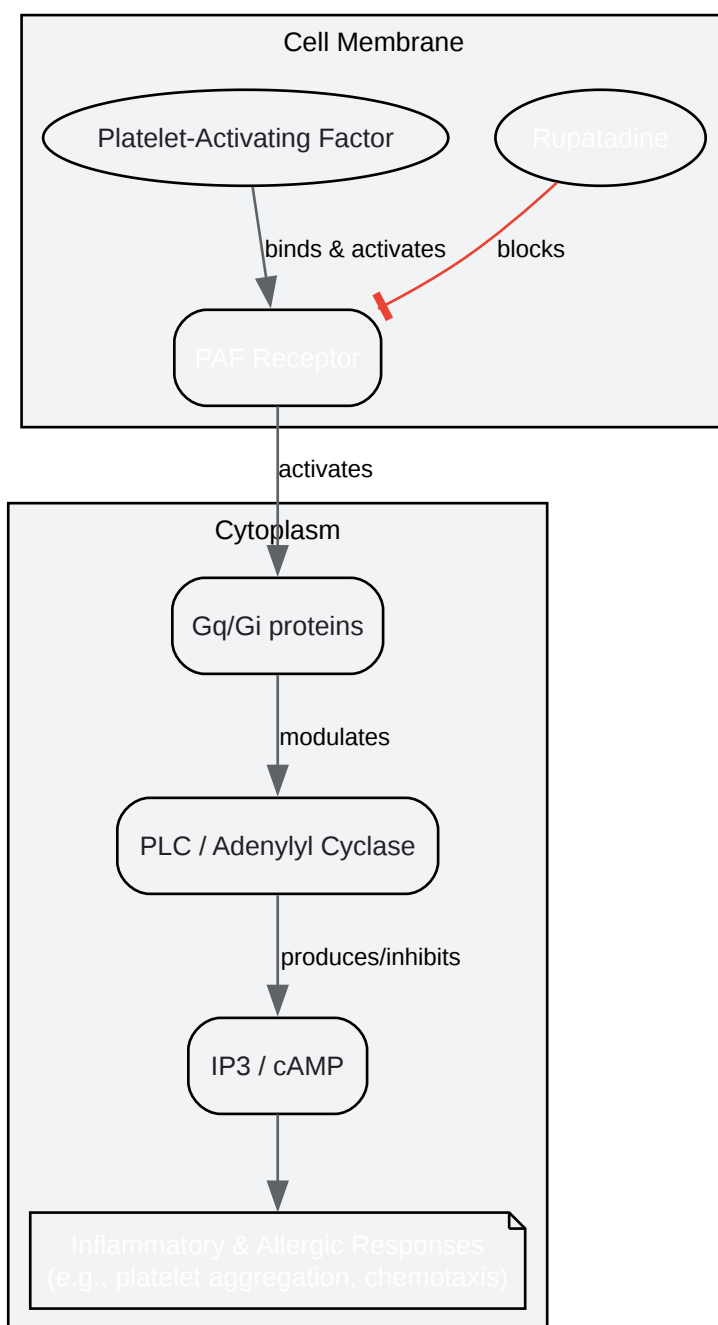


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Caption: Rupatadine's antagonism of the Histamine H1 receptor signaling pathway.

Platelet-Activating Factor (PAF) Receptor Signaling Pathway

In addition to its antihistaminic effects, Rupatadine also blocks the PAF receptor, another GPCR involved in inflammatory and allergic responses.



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Caption: Rupatadine's antagonism of the Platelet-Activating Factor (PAF) receptor signaling pathway.

Conclusion

Rupatadine-d4 Fumarate is an indispensable tool for researchers in pharmacology, drug metabolism, and clinical diagnostics. Its use as an internal standard ensures the reliability and accuracy of quantitative data for Rupatadine. This guide provides a foundational understanding of its sourcing, application, and the biological pathways it influences, empowering researchers to effectively incorporate this critical reagent into their studies. For specific applications, further optimization of the provided protocols may be necessary. Always refer to the supplier's Certificate of Analysis for batch-specific information.

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References

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